



Application Note: Preparation of 1M Bicine Stock Solution

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Introduction

Bicine, also known as N,N-Bis(2-hydroxyethyl)glycine, is a zwitterionic buffering agent widely used in biochemistry, molecular biology, and cell biology research.[1][2] As one of the "Good's buffers," it is valued for its compatibility with biological systems, low toxicity, and a useful buffering range between pH 7.6 and 9.0.[1][2][3] This makes it particularly suitable for protein crystallization, enzyme reaction studies, and as a component in electrophoresis buffer systems. This protocol provides a detailed, step-by-step method for preparing a 1M **Bicine** stock solution, which can be diluted to the desired working concentration for various applications.

Quantitative Data Summary

The following table summarizes the essential quantitative information required for the preparation of the **Bicine** stock solution.



Parameter	Value
Chemical Name	N,N-Bis(2-hydroxyethyl)glycine
Molecular Formula	C ₆ H ₁₃ NO ₄
Molecular Weight	163.17 g/mol
CAS Number	150-25-4
Effective pH Range	7.6 – 9.0
Mass for 1L of 1M Solution	163.17 g

Experimental Protocol

This protocol describes the preparation of 1 liter of 1M **Bicine** stock solution.

Materials

- **Bicine** powder (high purity, ≥99%)
- High-purity, deionized (dH2O) or Milli-Q water
- 10N Sodium Hydroxide (NaOH) for pH adjustment, if necessary

Equipment

- Analytical balance
- 1000 mL volumetric flask
- 1 L beaker
- Magnetic stirrer and stir bar
- · Weighing paper or boat
- Spatula
- pH meter (calibrated)



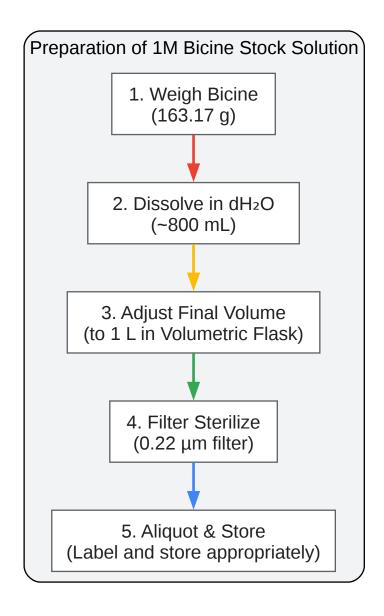
- Sterile 0.22 μm filter unit
- Sterile storage bottles (amber glass recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Weighing **Bicine**: Accurately weigh out 163.17 g of **Bicine** powder using an analytical balance and place it into a 1 L beaker.
- Dissolving: Add approximately 800 mL of deionized water to the beaker. Place a magnetic stir bar in the beaker and set it on a magnetic stirrer. Stir the solution until the **Bicine** powder is completely dissolved.
- pH Adjustment (If Required): Although this is a stock solution, some protocols may require a
 specific pH. For instance, to prepare a 1M Bicine solution at pH 8.26, slowly add 10N NaOH
 dropwise while monitoring the pH with a calibrated pH meter until the desired pH is reached.
 For a general stock, pH adjustment can be skipped and performed when making the final
 working buffer.
- Final Volume Adjustment: Carefully transfer the dissolved **Bicine** solution into a 1000 mL volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsewater to the flask to ensure a complete transfer of the solute. Add deionized water to bring the final volume to the 1 L mark.
- Sterilization: For long-term storage and to prevent microbial contamination, sterilize the solution by passing it through a 0.22 µm filter into a sterile storage bottle.
- Labeling and Storage: Clearly label the bottle with the solution name ("1M **Bicine** Stock Solution"), concentration, preparation date, and your initials. Store the solution as recommended below.

Workflow Diagram





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Caption: Visual workflow for the preparation of a 1M **Bicine** stock solution.

Storage and Stability

Proper storage is critical to maintain the stability and performance of the **Bicine** stock solution.

• Short-Term Storage: For use within several weeks, the solution can be stored at 2-8°C in a refrigerator.



- Long-Term Storage: For storage longer than a few months, it is recommended to aliquot the solution into smaller, sterile tubes and store them frozen at -20°C or -80°C. This prevents repeated freeze-thaw cycles, which can degrade the product.
- Protection from Light: To prevent potential photodegradation, store the solution in an amber bottle or a container wrapped in aluminum foil.
- Container Sealing: Ensure the storage container is well-sealed to prevent evaporation, contamination, and changes in concentration.

When properly stored at -20°C, the 1M **Bicine** stock solution can be stable for up to one year. If stored at -80°C, stability may extend to two years. Always bring the solution to room temperature before use if it has been refrigerated or frozen.

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